

GR 113808 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GR 113808

Cat. No.: B1672113

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GR 113808 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **GR 113808**, a potent and selective 5-HT₄ receptor antagonist.

Frequently Asked Questions (FAQs)

Q1: There are conflicting storage recommendations for solid **GR 113808** from different suppliers. What should I do?

A: It is true that different suppliers provide varying storage recommendations for the solid form of **GR 113808**. For instance, some recommend storage at room temperature, while others suggest 2-8°C or -20°C.

Recommendation: Always refer to the product-specific datasheet that was supplied with your vial of **GR 113808**. The storage conditions provided by the supplier of your specific lot of the compound should be considered the most accurate. If you have any doubts, contact the supplier's technical support for clarification.

Q2: How should I store stock solutions of **GR 113808**?

A: Stock solutions of **GR 113808** should be stored frozen to ensure stability. For detailed storage conditions and duration, please refer to the summary table below. It is highly recommended to aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.

Q3: How many times can I freeze and thaw my stock solution?

A: There is no definitive data on the number of freeze-thaw cycles **GR 113808** can withstand without degradation. To ensure the integrity of the compound, it is best practice to aliquot your stock solution into single-use volumes after preparation. This will help you avoid repeated freeze-thaw cycles and maintain the quality of your experimental results.

Q4: Is **GR 113808** light-sensitive?

A: Yes, some suppliers indicate that **GR 113808** should be protected from light. Therefore, it is recommended to store both the solid compound and its solutions in light-protected vials (e.g., amber vials) or in a dark location.

Q5: My shipment of **GR 113808** arrived at room temperature, but the label says to store it at -20°C. Is the compound still viable?

A: Most suppliers ship **GR 113808** at ambient temperatures. Short periods at temperatures higher than the recommended long-term storage temperature are generally not expected to significantly affect the product's quality or efficacy. Upon receipt, you should store the compound as recommended on the product datasheet.

Data on Storage and Stability

Storage of Solid **GR 113808**

Supplier Recommendation	Temperature	Notes
Tocris Bioscience / R&D Systems	Room Temperature	Refer to the product-specific datasheet.
Sigma-Aldrich	2-8°C	Protect from light.
MedchemExpress / TargetMol	-20°C	Store sealed and away from moisture.

Stability of **GR 113808** Stock Solutions

Solvent	Storage Temperature	Stability Duration	Source
DMSO	-80°C	Up to 1 year	TargetMol
DMSO	-80°C	Up to 6 months	MedchemExpress
DMSO	-20°C	Up to 3 months	Sigma-Aldrich
DMSO	-20°C	Up to 1 month	MedchemExpress

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

Materials:

- **GR 113808** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, light-protected vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- **Equilibrate:** Allow the vial of **GR 113808** powder to come to room temperature before opening to prevent condensation.
- **Weighing:** On a calibrated analytical balance, carefully weigh the desired amount of **GR 113808** powder. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 393.5 g/mol), you would need 3.935 mg of the compound.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **GR 113808** powder.

- **Mixing:** Cap the vial securely and vortex thoroughly until the compound is completely dissolved. Gentle warming in a 37°C water bath or sonication can be used to aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use, light-protected vials. Store the aliquots at -20°C or -80°C for long-term storage.

Protocol for Preparing an Aqueous Working Solution for In Vitro Assays

Materials:

- 10 mM **GR 113808** stock solution in DMSO
- Sterile aqueous buffer or cell culture medium
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

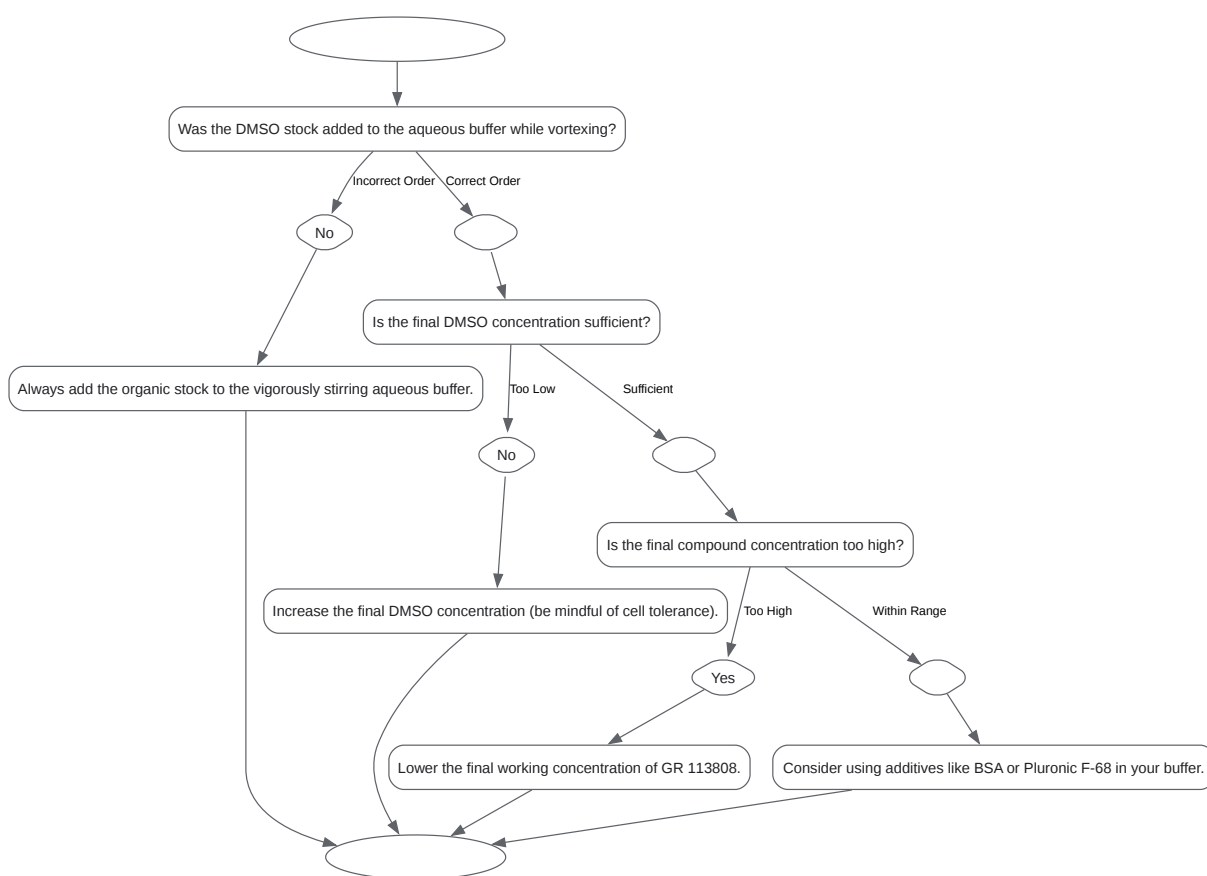
- **Thaw Stock Solution:** Thaw a single-use aliquot of the 10 mM **GR 113808** stock solution at room temperature.
- **Dilution:** To minimize precipitation, it is crucial to add the DMSO stock solution to the aqueous buffer while vortexing, not the other way around.
 - For example, to prepare a 10 µM working solution, you would perform a 1:1000 dilution. Add 1 µL of the 10 mM stock solution to 999 µL of your aqueous buffer.
- **Mixing:** Vortex the working solution immediately and thoroughly to ensure homogeneity.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your experiment is low (typically <0.5%) to avoid solvent-induced toxicity. Always include a vehicle control (aqueous buffer with the same final concentration of DMSO) in your experiments.

- **Use Immediately:** It is best practice to prepare aqueous working solutions fresh for each experiment. Do not store **GR 113808** in aqueous solutions for extended periods.

Troubleshooting Guide

Issue: The compound precipitates when preparing an aqueous working solution.

This is a common issue for compounds with low aqueous solubility. The following workflow can help you troubleshoot this problem.



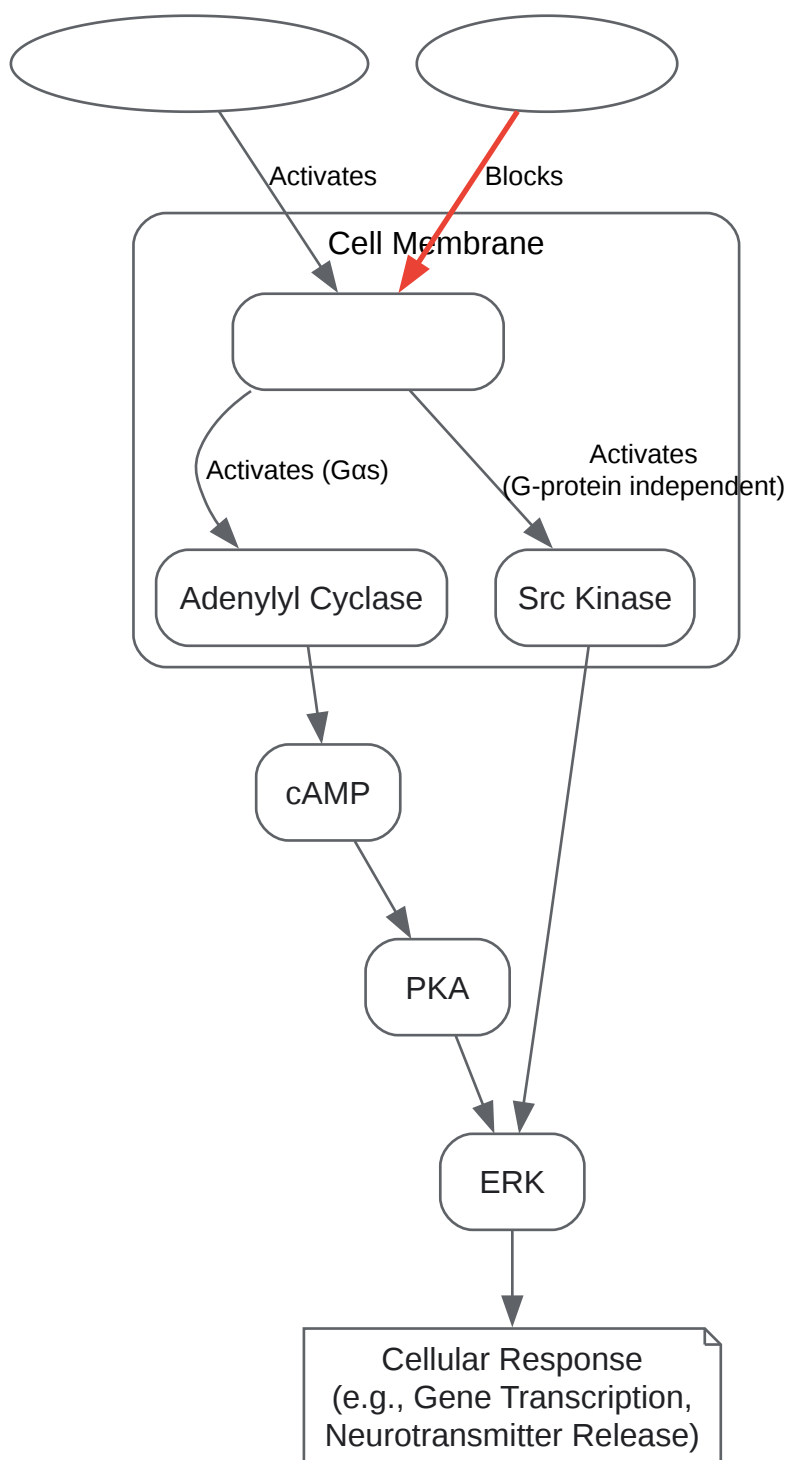
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Troubleshooting workflow for compound precipitation.

Signaling Pathways and Experimental Workflows

5-HT4 Receptor Signaling Pathway and Inhibition by GR 113808

The 5-HT4 receptor is a Gs-protein-coupled receptor. Its activation by serotonin (5-HT) initiates downstream signaling cascades. **GR 113808** acts as a competitive antagonist, blocking these signaling events.

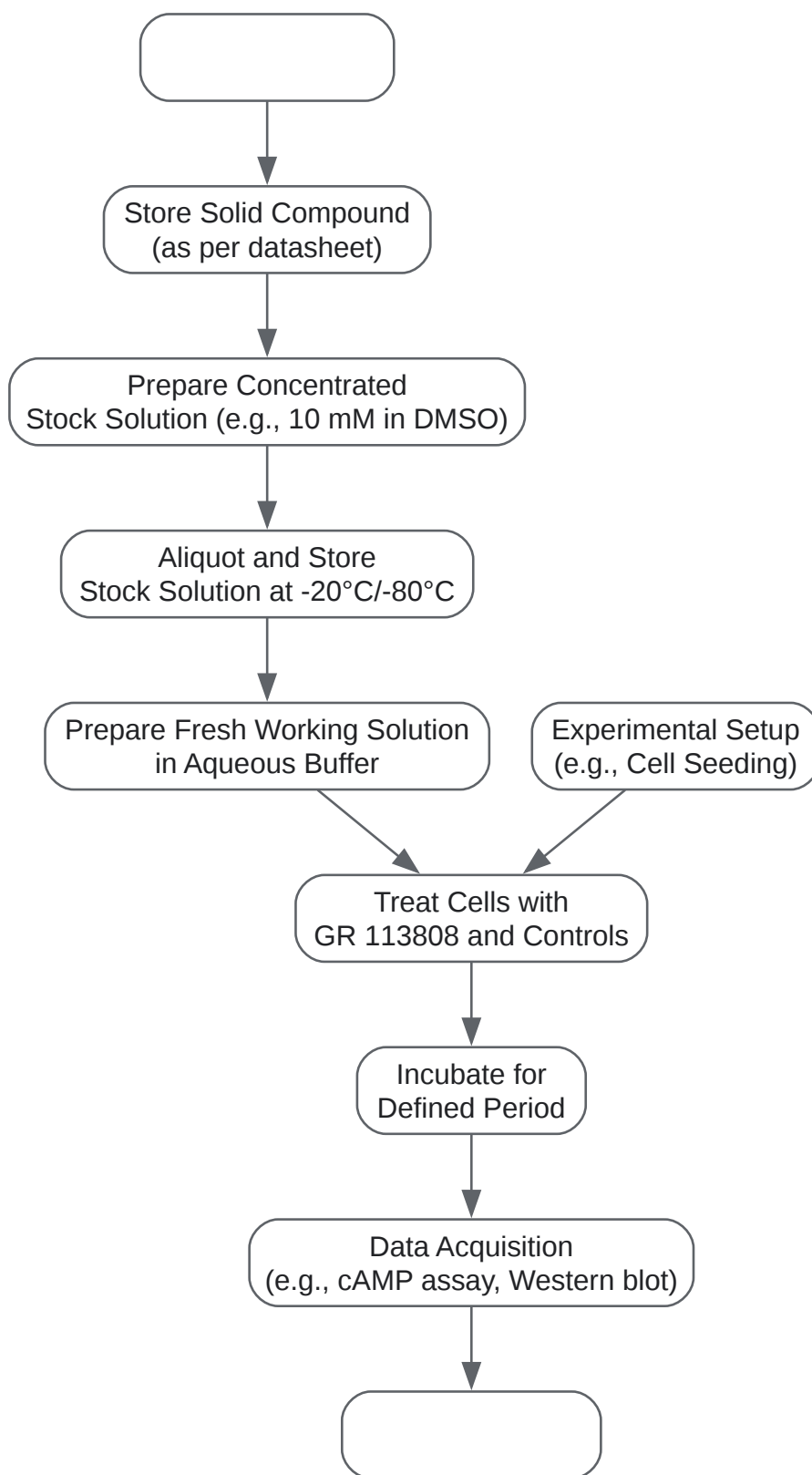


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Mechanism of **GR 113808** as a 5-HT4 receptor antagonist.

General Experimental Workflow for In Vitro Studies

This diagram outlines a typical workflow for an experiment using **GR 113808**, from compound handling to data analysis.



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A typical experimental workflow using **GR 113808**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com